

# A Technical Overview of Disperse Red 17: Molecular and Physicochemical Properties

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## Compound of Interest

Compound Name: Disperse Red 17

Cat. No.: B15556278

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**Disperse Red 17** is a monoazo disperse dye recognized for its application in dyeing synthetic fibers, particularly polyester.<sup>[1]</sup> Its chemical structure and properties make it suitable for achieving vibrant red hues with good fastness. This document provides a concise technical summary of the molecular formula and weight of **Disperse Red 17**, intended for researchers, scientists, and professionals in drug development and materials science.

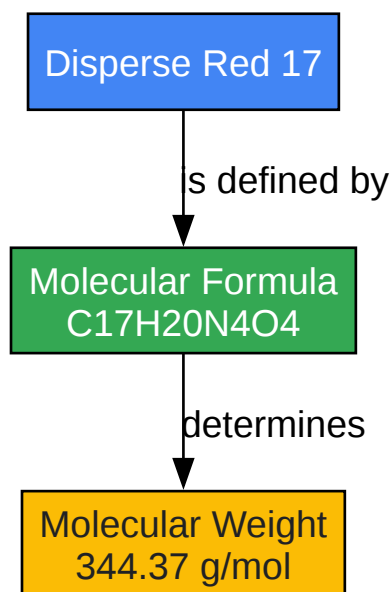
## Molecular and Physicochemical Data

The fundamental properties of **Disperse Red 17** are summarized in the table below. This quantitative data is essential for experimental design, formulation, and quality control.

Parameter	Value	Reference
Molecular Formula	C17H20N4O4	[1][2][3][4][5]
Molecular Weight	344.37 g/mol	[4][6][7]
CAS Registry Number	3179-89-3	[2][4]
Color Index Name	C.I. Disperse Red 17	[4]
Color Index Number	11210	[3][7]
IUPAC Name	2-[N-(2-hydroxyethyl)-3-methyl-4-[(4-nitrophenyl)diazenyl]anilino]ethanol	[2][5]

## Logical Relationship of Core Properties

The relationship between the common name, molecular formula, and molecular weight of **Disperse Red 17** is a fundamental concept in chemistry. The molecular formula dictates the elemental composition, which in turn determines the molecular weight. This hierarchical relationship is visualized below.



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### Core Properties of **Disperse Red 17**

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## References

- 1. CAS 3179-89-3: Disperse Red 17 | CymitQuimica [cymitquimica.com]
- 2. Disperse Red 17 | C17H20N4O4 | CID 4585870 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. worlddyevaryety.com [worlddyevaryety.com]

- 5. bocsci.com [bocsci.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. DISPERSE RED 17 CAS#: 3179-89-3 [m.chemicalbook.com]
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